

# Personal protective equipment for handling Hydroxyanigorufone

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## Compound of Interest

Compound Name: Hydroxyanigorufone

Cat. No.: B158269

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## Essential Safety and Handling Guide for Hydroxyanigorufone

For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety and logistical information for the handling and disposal of **Hydroxyanigorufone**, a natural product isolated from *Musa itinerans* and *Musa acuminata*. [1][2] Adherence to these procedural guidelines is essential for ensuring laboratory safety and maintaining experimental integrity.

## Chemical and Physical Properties

Property	Value	Source
Molecular Formula	C <sub>19</sub> H <sub>12</sub> O <sub>3</sub>	PubChem[3]
Molecular Weight	288.3 g/mol	TargetMol, MedChemExpress[1][2]
CAS Number	56252-02-9	TargetMol, PubChem[1][3]
Physical Description	Solid	Human Metabolome Database[3]
Melting Point	238 - 242 °C	Human Metabolome Database[3]
Storage (Powder)	-20°C for 3 years	TargetMol[1]
Storage (in Solvent)	-80°C for 1 year	TargetMol[1]

## Hazard Identification and Precautionary Measures

While a comprehensive safety data sheet for **Hydroxyanigorufone** is not readily available, general principles for handling similar chemical compounds should be strictly followed. The primary hazards are associated with inhalation, ingestion, and direct contact with skin and eyes.

Hazard Statements (Assumed based on similar compounds):

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.

- P264: Wash skin thoroughly after handling.[\[4\]](#)
- P270: Do not eat, drink or smoke when using this product.[\[4\]](#)
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P301 + P312: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.[\[4\]](#)
- P302 + P352: IF ON SKIN: Wash with plenty of water.
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P501: Dispose of contents/container to an approved waste disposal plant.[\[4\]](#)

## Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **Hydroxyanigorufone** to minimize exposure and ensure personal safety.

Protection Type	Specification	Rationale
Eye/Face Protection	Safety glasses with side-shields conforming to EN166 or NIOSH approved safety goggles.	Protects against splashes and airborne particles.
Skin Protection	Chemical-resistant gloves (e.g., nitrile) inspected prior to use. A lab coat or chemical-resistant apron must be worn.	Prevents skin contact. Proper glove removal technique is critical to avoid cross-contamination.[4]
Respiratory Protection	Use a NIOSH-approved respirator with an appropriate cartridge if working in a poorly ventilated area or when the material is aerosolized.	Prevents inhalation of the compound.
Hand Protection	Handle with gloves. Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices. Wash and dry hands.[4]	Prevents skin absorption and contamination of other surfaces.

## Operational Plan: Step-by-Step Handling Protocol

- Preparation:
  - Ensure the work area is in a well-ventilated chemical fume hood.
  - Assemble all necessary equipment and reagents before handling the compound.
  - Verify that an emergency eyewash station and safety shower are readily accessible.
- Weighing and Aliquoting:
  - Perform all weighing and transfer operations within a chemical fume hood or a ventilated balance enclosure.

- Use appropriate tools (e.g., spatulas, weighing paper) to handle the solid compound. Avoid creating dust.<sup>[4]</sup>
- Dissolution:
  - If preparing a solution, add the solvent to the weighed **Hydroxyanigorufone** slowly to prevent splashing.
  - Cap the container securely before mixing or vortexing.
- Post-Handling:
  - Decontaminate all surfaces and equipment used during the procedure.
  - Wash hands thoroughly with soap and water after removing gloves.<sup>[4]</sup>

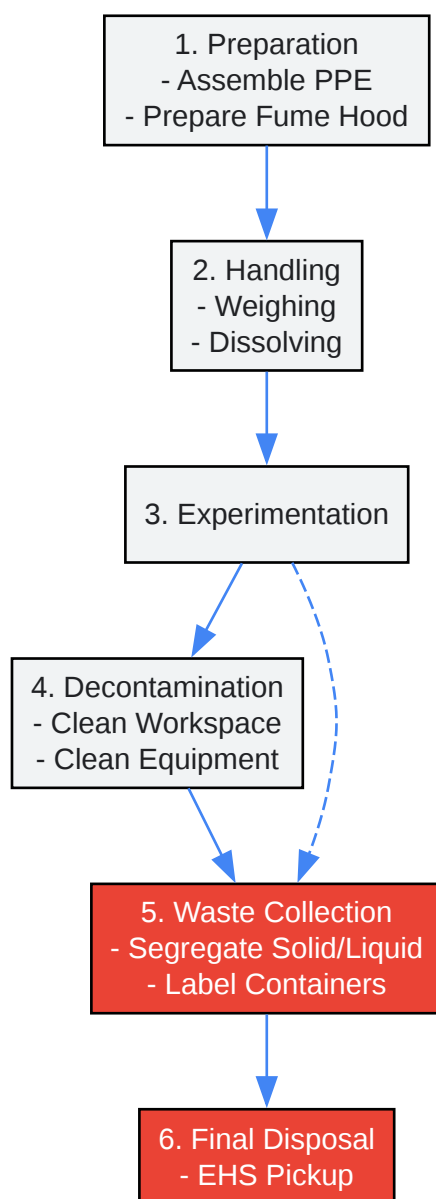
## Disposal Plan

All waste containing **Hydroxyanigorufone** must be treated as hazardous waste and disposed of according to institutional and local regulations.

- Segregation:
  - Collect all solid waste (e.g., contaminated gloves, weighing paper, pipette tips) in a designated, labeled hazardous waste container.
  - Collect all liquid waste in a separate, labeled hazardous waste container. Do not mix with other incompatible waste streams.
- Labeling:
  - Clearly label all waste containers with "Hazardous Waste," the full chemical name "**Hydroxyanigorufone**," and the associated hazards.
- Storage:
  - Store waste containers in a designated satellite accumulation area that is secure and away from general laboratory traffic.

- Disposal Request:
  - Contact your institution's Environmental Health and Safety (EHS) department to arrange for the pickup and disposal of the hazardous waste. Do not pour any waste down the drain.<sup>[4]</sup>

## Workflow for Handling and Disposal of Hydroxyanigorufone



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Caption: Workflow for the safe handling and disposal of **Hydroxyanigorufone**.

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## References

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